

Thermal decomposition

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Compound of Interest

Compound Name: Ferrous calcium citrate

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An In-depth Technical Guide on the Thermal Decomposition of **Ferrous Calcium Citrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ferrous calcium citrate, a complex salt utilized in pharmaceutical formulations as a source of both iron and calcium, requires a thorough understanding of its thermal properties for safe manufacturing, sterilization, and long-term storage under varied climatic conditions. This technical guide provides a comprehensive examination of the compound's thermal behavior, established through proven analytical methodologies. By integrating insights from Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and other thermal analysis techniques, interpretation guides, and visual workflows are presented to facilitate a robust and reproducible analysis of this important pharmaceutical compound.

Introduction: The Imperative of Thermal Analysis

Ferrous calcium citrate is a stable, tasteless complex designed to provide supplemental calcium and iron without the common gastrointestinal side effects associated with elemental supplements. It presents a unique thermal profile.^{[2][3]} The study of its thermal decomposition is not merely an academic exercise; it is a cornerstone of drug development and manufacturing.

- **Excipient Compatibility:** Assessing potential interactions with other formulation components at elevated temperatures.
- **Manufacturing Process Design:** Defining safe temperature limits for drying, granulation, and compression.
- **Stability Testing:** Predicting shelf-life and degradation pathways under accelerated storage conditions.
- **Quality Control:** Establishing a thermal "fingerprint" to ensure batch-to-batch consistency.

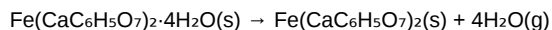
This guide is structured to provide both the theoretical underpinnings and the practical methodologies required to fully characterize the thermal behavior of **ferrous calcium citrate**.

The Predicted Multi-Stage Decomposition Pathway

The thermal decomposition of hydrated metal-organic salts like **ferrous calcium citrate** typically proceeds through a sequence of distinct, temperature-dependent stages: dehydration, organic moiety decomposition, and carbonate decomposition.^{[4][5][6]}

Stage I: Dehydration (Approx. 50°C - 200°C)

The initial mass loss observed upon heating corresponds to the removal of the four molecules of water of hydration.^[2] This process is endothermic, and heating to 80°C under vacuum or 200°C for a short period results in the loss of these four water molecules, which is often accompanied by some aut



Stage II: Decomposition of the Anhydrous Citrate Complex (Approx. 200°C - 500°C)

Once dehydrated, the anhydrous **ferrous calcium citrate** complex becomes unstable and undergoes fragmentation. This is a highly exothermic process involving the decomposition of metal carbonates as stable intermediates, along with the evolution of gaseous products like carbon monoxide and other organic fragments.^{[4][5]}



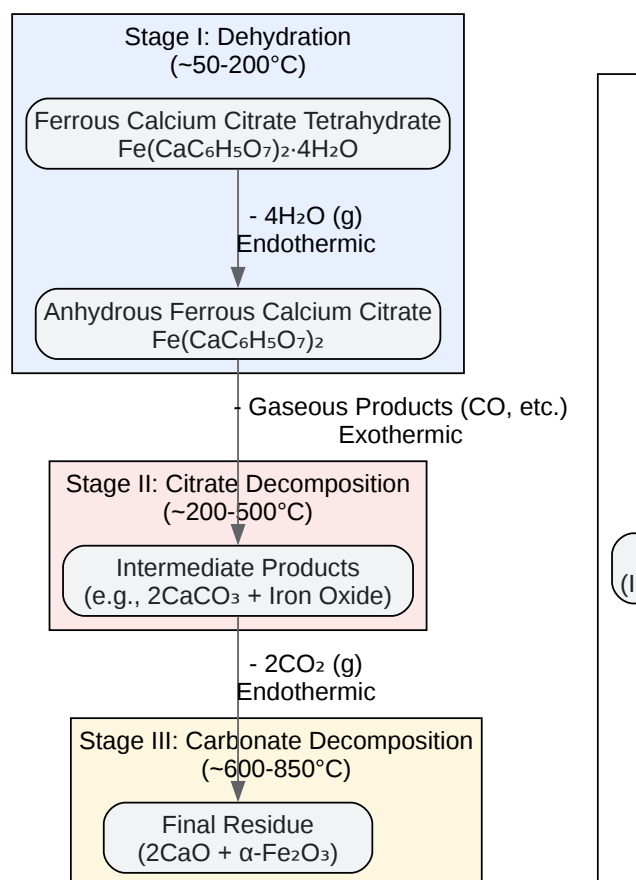
Note: The iron may oxidize during this stage, potentially forming Fe_2O_3 or Fe_3O_4 , especially in the presence of air.^{[5][11]}

Stage III: Decomposition of Calcium Carbonate (Approx. 600°C - 850°C)

The calcium carbonate formed in Stage II is thermally stable up to relatively high temperatures.[12] In this final stage, it decomposes endothermically. 1000°C in the air yields a residue of mixed calcium and ferric oxides.[2]



The overall pathway is visualized in the diagram below.



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Caption: Experimental workflow for thermal analysis.

Data Presentation & Interpretation

The quantitative data obtained from the TGA-DSC analysis can be summarized for clear interpretation. The following table presents hypothetical, yet

Stage	Temperature Range (°C)	TGA Mass Loss (%)	DTG Peak (°C)
I	50 - 200	~12.3%	~150
II	200 - 500	~35.0%	~420
III	600 - 850	~15.0%	~780

Interpreting the Results:

- TGA Curve: The step-wise decreases in mass directly correspond to the loss of volatile products. The percentage mass loss for each step should indicate the temperatures at which the rate of mass loss is maximal, providing a more precise temperature for each event.
- DSC Curve: Downward peaks typically represent endothermic events (energy absorption), such as dehydration or the final carbonate decomposition.
- XRD Patterns: The diffraction patterns of the residues provide definitive proof. The residue from Stage I should show a pattern for the anhydrous cc show patterns corresponding to calcium oxide and a stable iron oxide like hematite ($\alpha\text{-Fe}_2\text{O}_3$). [2][5]

Conclusion

The thermal decomposition of **ferrous calcium citrate** is a structured, multi-stage process that can be reliably characterized using a combination of rigor. A thorough understanding of this decomposition pathway is not optional but essential for the development of safe, stable, and effective pharmac quality data necessary to support formulation development, process optimization, and regulatory submissions.

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